

# Essential Safety and Disposal Procedures for Reveromycin C

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Reveromycin C*

Cat. No.: *B1146581*

[Get Quote](#)

For researchers, scientists, and drug development professionals handling **Reveromycin C**, understanding the proper safety and disposal protocols is paramount. This document provides a comprehensive guide to ensure the safe management and disposal of **Reveromycin C** in a laboratory setting.

## Safety Data Summary

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **Reveromycin C** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. However, standard laboratory safety precautions should always be observed.

Property	Data	Reference
GHS Classification	Not classified as hazardous	
Flammability	Product is not flammable	
Explosion Hazard	Product does not present an explosion hazard	
First Aid: Skin Contact	The product does not generally irritate the skin.	
First Aid: Eye Contact	Rinse opened eye for several minutes under running water.	
First Aid: Inhalation	Supply fresh air; consult a doctor in case of complaints.	
First Aid: Swallowing	If symptoms persist, consult a doctor.	
Environmental Precautions	Do not allow to enter sewers/surface or ground water.	
Spill Cleanup	Pick up mechanically.	

## Experimental Protocols: Proper Disposal of Reveromycin C

While **Reveromycin C** is not classified as hazardous, it is crucial to follow a structured disposal plan to maintain a safe laboratory environment and comply with institutional and local regulations. The following protocol outlines the recommended steps for the proper disposal of **Reveromycin C**.

### 1. Waste Identification and Segregation:

- Confirm that the **Reveromycin C** waste is not mixed with any hazardous materials. The "Mixture Rule" states that if a non-hazardous waste is mixed with a hazardous waste, the entire mixture must be treated as hazardous.

- Maintain separate waste streams for non-hazardous and hazardous materials to avoid cross-contamination and reduce disposal costs.

## 2. Consultation with Institutional Environmental Health & Safety (EHS):

- Before disposing of any chemical waste, including non-hazardous substances, consult your institution's EHS department or refer to your laboratory's specific waste management plan.
- EHS can provide guidance on the specific local and institutional regulations for the disposal of non-hazardous chemical waste.

## 3. Disposal of Solid **Reveromycin C** Waste:

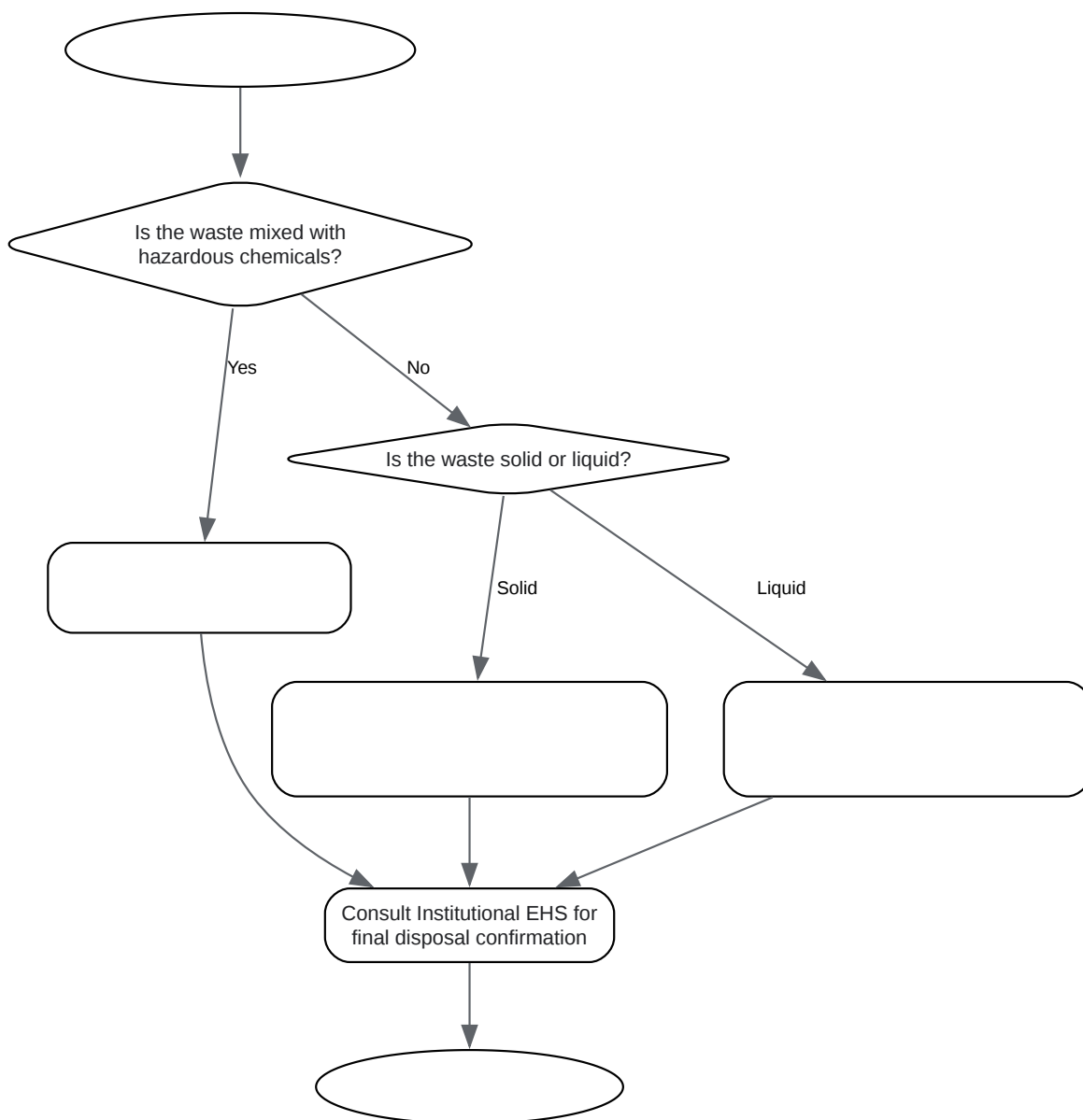
- For pure, uncontaminated **Reveromycin C** powder:
  - If permitted by your institution's EHS guidelines for non-hazardous solids, this waste may be disposable in the regular laboratory trash.
  - Place the solid waste in a sealed, clearly labeled container before placing it in the designated waste receptacle.
- For contaminated labware (e.g., pipette tips, tubes):
  - If contaminated with **Reveromycin C** only, these items can typically be disposed of in the regular laboratory trash.
  - Ensure there are no freestanding liquids in the containers.

## 4. Disposal of **Reveromycin C** Solutions:

- Aqueous Solutions:
  - While some non-hazardous liquid waste may be suitable for drain disposal, the **Reveromycin C** SDS explicitly states to "Do not allow to enter sewers/ surface or ground water."
  - Therefore, aqueous solutions of **Reveromycin C** should be collected in a designated, sealed, and clearly labeled waste container.

- Consult with your EHS department for the final disposal method of this container, which will likely be through a chemical waste contractor.
- Solvent-Based Solutions:
  - Solutions of **Reveromycin C** in hazardous solvents (e.g., flammable, toxic, or corrosive solvents) must be treated as hazardous waste.
  - Collect this waste in a designated hazardous waste container that is properly labeled with the contents.
  - Arrange for pickup and disposal through your institution's hazardous waste management program.

## Reveromycin C Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **Reveromycin C**.

- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for Reveromycin C]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1146581#reveromycin-c-proper-disposal-procedures>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)